

Structure-Activity Relationship (SAR) Studies of Osimertinib and Its Next-Generation Derivatives

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Compound of Interest

Compound Name: 1-(3-Chloro-2-fluorophenyl)ethanamine

CAS No.: 1270509-22-2

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The development of Epidermal Growth Factor Receptor (EGFR) Tyrosine Kinase Inhibitors (TKIs) represents a masterclass in structure-based drug design. While first-generation TKIs (gefitinib, erlotinib) revolutionized the treatment of EGFR-mutated non-small cell lung cancer (NSCLC), the inevitable emergence of the T790M "gatekeeper" mutation necessitated a structural paradigm shift^[1].

Osimertinib (AZD9291), a third-generation TKI, was rationally designed to overcome T790M resistance through covalent inhibition^[1]. However, the evolutionary pressure of targeted therapy has led to the C797S tertiary mutation, stripping Osimertinib of its primary binding mechanism^[1]. This guide provides an in-depth, objective comparison of the Structure-Activity Relationship (SAR) of Osimertinib against emerging fourth-generation derivatives, supported by experimental protocols and comparative efficacy data.

Mechanistic Grounding: The SAR Evolution of EGFR TKIs

The Osimertinib Scaffold: Covalent Precision

Osimertinib's efficacy is rooted in its mono-anilino-pyrimidine core and an acrylamide Michael acceptor[2]. The SAR of Osimertinib relies on two critical interactions:

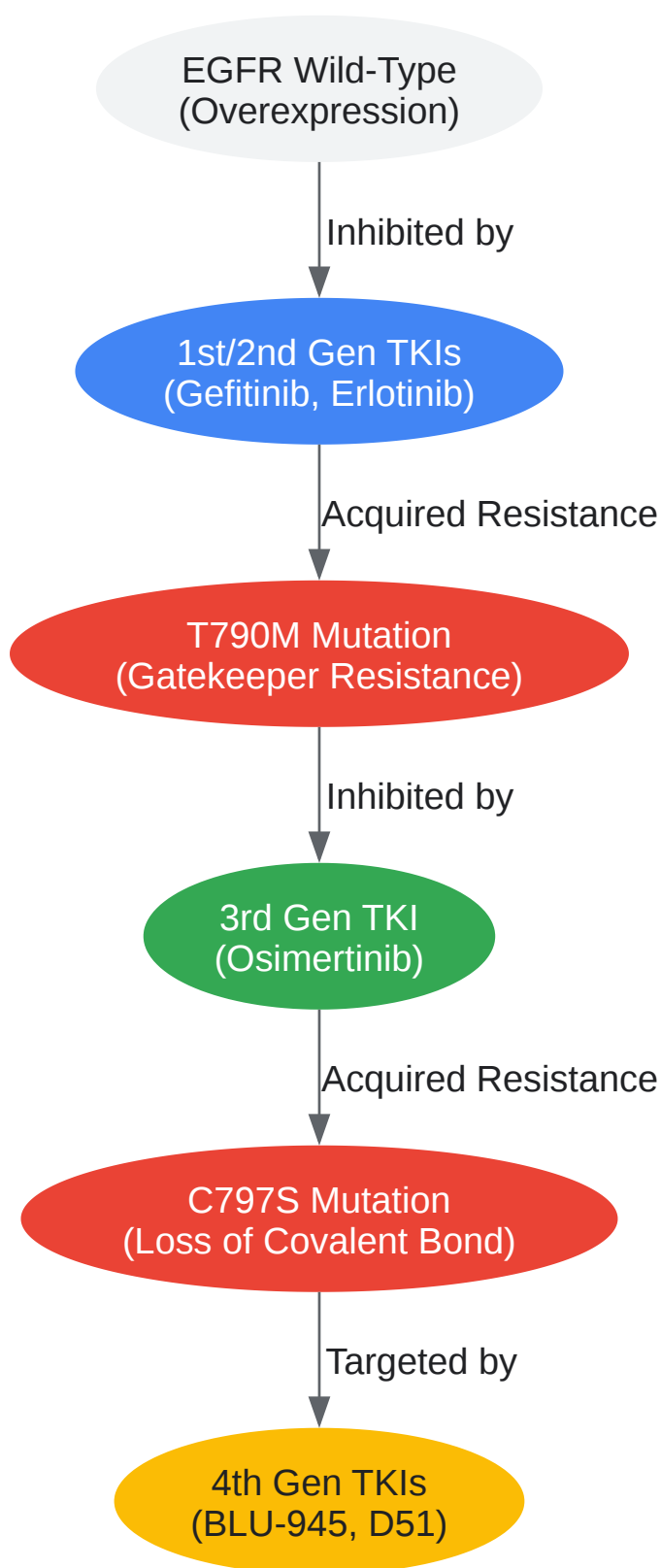
- **Pyrimidine Core:** Binds to the ATP-binding pocket of the EGFR kinase domain, accommodating the bulky methionine side chain of the T790M mutation.
- **Acrylamide Warhead:** Forms an irreversible covalent bond with the sulfhydryl group of the Cysteine 797 (Cys797) residue at the edge of the ATP-binding cleft[1].

This covalent attachment grants Osimertinib sub-nanomolar potency against EGFR L858R/T790M while maintaining a >200-fold selectivity margin over wild-type (WT) EGFR, minimizing systemic toxicity[1].

The C797S Challenge and 4th-Generation Derivatives

When Cys797 mutates to Serine (C797S), the loss of the reactive thiol group renders the acrylamide warhead of Osimertinib obsolete, dropping its inhibitory potency significantly[1]. To combat the EGFR L858R/T790M/C797S triple mutation, researchers have developed fourth-generation derivatives utilizing novel SAR strategies:

- **Reversible, ATP-Competitive Binding (e.g., BLU-945):** BLU-945 abandons the covalent warhead entirely. Instead, its SAR is optimized for potent, reversible binding that perfectly complements the altered geometry of the triple mutant pocket, achieving >900-fold selectivity over WT EGFR[3][4].
- **Macrocyclization (e.g., D51):** Derivatives like D51 utilize a cyclization strategy to rigidify the molecular conformation. This reduces the entropic penalty upon binding, vastly increasing the interaction strength with the mutant kinase domain even in the absence of a covalent bond[5].



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Caption: Evolutionary pathway of EGFR mutations and the corresponding structural TKI interventions.

Comparative Performance Data

To objectively evaluate the SAR improvements of newer derivatives, we must compare their half-maximal inhibitory concentrations (IC₅₀) across isolated enzyme assays. The table below synthesizes biochemical data highlighting the shift in potency from Osimertinib to 4th-generation compounds[3][5][6].

Compound	SAR Strategy	IC ₅₀ EGFR WT	IC ₅₀ EGFRL858R/T 790M	IC ₅₀ EGFRL858R/T 790M/C797S
Osimertinib	Irreversible (Covalent)	~500 - 1000 nM	~1 - 10 nM	> 400 nM
BLU-945	Reversible (ATP- competitive)	683 nM	0.4 nM	0.5 nM
D51	Reversible (Macrocyclic)	> 5000 nM	14 nM	14 nM
TQB3804	Reversible (ATP- competitive)	1.07 nM	0.13 nM	0.46 nM

Data Interpretation: While Osimertinib is highly effective against the double mutant, its efficacy collapses against the C797S triple mutant. BLU-945 and D51 restore sub-nanomolar to low-nanomolar potency against the triple mutant while strictly sparing WT EGFR, a crucial factor for clinical safety profiles[3][5].

Self-Validating Experimental Protocols

Reliable SAR data relies on robust, self-validating experimental systems. Below are the standardized methodologies used to generate the comparative data discussed above.

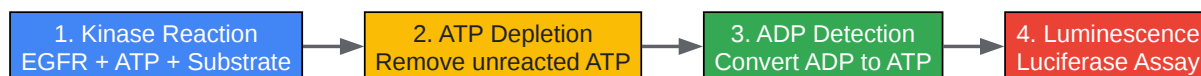
Protocol A: Biochemical Kinase Assay (ADP-Glo™)

This assay measures the direct inhibitory effect of a compound on the enzymatic activity of purified EGFR protein variants. It relies on quantifying the ADP produced during the kinase reaction[7][8].

Causality & Mechanism: The assay is a coupled luminescent method. By measuring ADP rather than ATP consumption, the assay provides a positive signal directly proportional to kinase activity, ensuring high signal-to-background ratios[8].

Step-by-Step Methodology:

- **Reagent Preparation:** Prepare 1X Kinase Buffer. Dilute recombinant human EGFR kinase variants (WT, L858R/T790M, and L858R/T790M/C797S) to a working concentration of 1.25 ng/ μ L[9].
- **Compound Dilution:** Serially dilute Osimertinib and its derivatives (e.g., BLU-945) in DMSO, then transfer to an opaque-walled 384-well microplate[7].
- **Kinase Reaction Initiation:** Add 5 μ L of the kinase/inhibitor mixture to the wells and incubate for 15 minutes at room temperature to allow compound binding. Add a mixture of 25 μ M ATP and 12.5 μ M Poly(Glu, Tyr) 4:1 (a universal tyrosine kinase peptide substrate) to initiate the reaction[8][9].
- **Incubation:** Incubate the plate for 40-60 minutes at room temperature[8][9].
- **ATP Depletion (Critical Step):** Add 5 μ L of ADP-Glo™ Reagent. **Causality:** This reagent actively terminates the kinase reaction and depletes any unconsumed ATP. Without this step, residual ATP would trigger the luciferase reaction, yielding false-positive background noise[8]. Incubate for 40 minutes[9].
- **Signal Generation:** Add 10 μ L of Kinase Detection Reagent. **Causality:** This converts the product ADP back into ATP, which then drives a luciferase/luciferin reaction to produce light[8][9]. Incubate for 30 minutes[9].
- **Detection & Analysis:** Read luminescence using a microplate reader. Calculate IC50 values using a 4-parameter logistic curve fit in software like GraphPad Prism[8].



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Caption: Step-by-step workflow of the ADP-Glo™ biochemical kinase assay for evaluating TKI potency.

Protocol B: Cell Viability Assay (CellTiter-Glo / CCK-8)

To validate that biochemical inhibition translates to cellular efficacy, viability assays are performed on engineered cell lines (e.g., Ba/F3) or patient-derived NSCLC lines (e.g., H1975) [5][10].

Causality & Mechanism: These assays measure intracellular ATP levels (CellTiter-Glo) or dehydrogenase activity (CCK-8) as a direct proxy for metabolically active, viable cells[10].

Step-by-Step Methodology:

- **Cell Seeding:** Seed target cells (e.g., H1975 cells expressing EGFR L858R/T790M/C797S) at a density of 5×10^3 cells/well in a 96-well plate using RPMI-1640 medium supplemented with 10% FBS[10].
- **Adherence:** Incubate the plates at 37°C with 5% CO₂ for 24 hours to allow cell adherence and exponential growth phase entry[10].
- **Drug Treatment:** Remove the media and apply fresh media containing serial dilutions of the TKIs. Causality: A negative control (DMSO only) must be included to establish a 100% viability baseline, ensuring observed cytotoxicity is strictly drug-induced.
- **Incubation Period:** Incubate for 72 hours. Causality: A prolonged 72-hour window is required because kinase inhibition must first arrest downstream signaling (e.g., PI3K/AKT, MAPK), which subsequently leads to cell cycle arrest and apoptosis. Shorter durations may yield artificially inflated viability[9][10].
- **Detection:** Add 10 µL of CCK-8 reagent (or CellTiter-Glo). Incubate for 2-4 hours[10].

- Quantification: Measure absorbance at 450 nm (for CCK-8) or luminescence (for CellTiter-Glo) to determine the concentration-dependent cytotoxic effect[10].

Conclusion

The SAR evolution from Osimertinib to fourth-generation derivatives highlights a necessary shift from covalent to reversible, highly conformational binding strategies. While Osimertinib's acrylamide warhead is highly effective against the T790M mutation, the C797S mutation demands novel structural approaches. Compounds like BLU-945 and D51 demonstrate that through careful optimization of the pyrimidine/macrocyclic core, it is possible to achieve sub-nanomolar potency against triple-mutant EGFR while preserving the critical wild-type sparing profile required for clinical safety.

References

- Discovery of BLU-945, a Reversible, Potent, and Wild-Type-Sparing Next-Generation EGFR Mutant Inhibitor for Treatment-Resistant Non-Small-Cell Lung Cancer Journal of Medicinal Chemistry (ACS Publications / PMC) URL:[[Link](#)]
- Discovery of Potent and Wild-Type-Sparing Fourth-Generation EGFR Inhibitors for Treatment of Osimertinib-Resistance NSCLC Journal of Medicinal Chemistry (ACS Publications) URL:[[Link](#)]
- Next-generation EGFR tyrosine kinase inhibitors to overcome C797S mutation in non-small cell lung cancer RSC Advances (PMC) URL:[[Link](#)]
- Toward the next generation EGFR inhibitors: an overview of osimertinib resistance mediated by EGFR mutations in non-small cell lung cancer Molecular Cancer (PMC) URL:[[Link](#)]

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Sources

- 1. Toward the next generation EGFR inhibitors: an overview of osimertinib resistance mediated by EGFR mutations in non-small cell lung cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Osimertinib in Early-Stage EGFR-Mutated Non-small Cell Lung Cancer: A Narrative Review of Its Impact on Survival, Safety, and Clinical Outcomes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Next-generation EGFR tyrosine kinase inhibitors to overcome C797S mutation in non-small cell lung cancer (2019–2024) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. ijpsjournal.com [ijpsjournal.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Discovery of BLU-945, a Reversible, Potent, and Wild-Type-Sparing Next-Generation EGFR Mutant Inhibitor for Treatment-Resistant Non-Small-Cell Lung Cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. pnas.org [pnas.org]
- 9. Identification of sulfonylated indolo[1,2- a]quinolines as EGFR tyrosine kinase inhibitors - RSC Advances (RSC Publishing) DOI:10.1039/D4RA07467J [pubs.rsc.org]
- 10. Novel Selective and Potent EGFR Inhibitor that Overcomes T790M-Mediated Resistance in Non-Small Cell Lung Cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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